

Physical and chemical properties of Haloxyfop-P-methyl technical grade

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Compound of Interest

Compound Name: *Haloxyfop-P-methyl*

Cat. No.: *B7829559*

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In-Depth Technical Guide to Haloxyfop-P-methyl Technical Grade

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Haloxyfop-P-methyl** technical grade. The information is curated for researchers, scientists, and professionals in drug development, with a focus on data clarity, experimental reproducibility, and understanding of its biochemical interactions.

Chemical Identity and Physical State

Haloxyfop-P-methyl is the R-enantiomer of haloxyfop-methyl and is a member of the aryloxyphenoxypropionate class of herbicides. The technical grade material is a light amber, viscous liquid at ambient temperatures.

Quantitative Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **Haloxyfop-P-methyl** technical grade.

Table 1: General Physical and Chemical Properties

Property	Value	Test Guideline
Molecular Formula	C ₁₆ H ₁₃ ClF ₃ NO ₄	-
Molecular Weight	375.7 g/mol	-
Physical State	Light amber viscous liquid	Visual Inspection
Boiling Point	> 280 °C	OECD 103
Density	1.37 g/cm ³ (approx.)	OECD 109

Table 2: Solubility and Partitioning Characteristics

Property	Value	Test Guideline
Water Solubility	9.08 mg/L at 20 °C	OECD 105
Solubility in Organic Solvents	> 1000 g/L in most organic solvents at 20 °C	-
Log P (Octanol-Water Partition Coefficient)	4.00	OECD 107

Table 3: Other Physicochemical Properties

Property	Value	Test Guideline
Vapor Pressure	2.6 x 10 ⁻⁵ Pa at 20 °C	OECD 104
Stability	Unstable in alkaline conditions	-

Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of **Haloxypop-P-methyl** technical grade, based on internationally recognized guidelines.

Determination of Boiling Point (OECD Guideline 103)

The boiling point is determined using the dynamic method, which involves measuring the vapor pressure of the substance at various temperatures.

- Apparatus: A suitable apparatus consists of a boiling flask, a condenser, a thermometer, and a pressure measurement system.
- Procedure:
 - The substance is placed in the boiling flask.
 - The pressure in the apparatus is reduced to a desired level.
 - The substance is heated, and the temperature at which it boils is recorded.
 - The vapor pressure is measured at this temperature.
 - Steps 2-4 are repeated at different pressures to obtain a vapor pressure curve.
 - The boiling point at normal atmospheric pressure (101.325 kPa) is determined by interpolation from the vapor pressure curve.^{[1][2][3]}

Determination of Density (OECD Guideline 109)

The density of the liquid technical grade material is determined using the pycnometer method.

- Apparatus: A pycnometer (a glass flask with a specific volume), a balance, and a constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the test substance, ensuring no air bubbles are present.
 - The filled pycnometer is placed in a constant temperature bath (e.g., 20 °C) until thermal equilibrium is reached.
 - The pycnometer is removed from the bath, cleaned, and weighed.

- The density is calculated by dividing the mass of the substance by the known volume of the pycnometer.[4]

Determination of Water Solubility (OECD Guideline 105)

The flask method is suitable for determining the water solubility of **Haloxypop-P-methyl**.

- Apparatus: Glass flasks with stoppers, a mechanical shaker or magnetic stirrer, a constant temperature bath, and an analytical instrument for concentration measurement (e.g., HPLC).
- Procedure:
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is sealed and agitated in a constant temperature bath (20 °C) for a sufficient time to reach equilibrium (e.g., 24 hours).
 - The solution is then centrifuged or filtered to remove undissolved particles.
 - The concentration of **Haloxypop-P-methyl** in the clear aqueous phase is determined using a suitable analytical method.
 - This process is repeated until three successive measurements show no significant difference in concentration.

Determination of Octanol-Water Partition Coefficient (Log P) (OECD Guideline 107)

The shake flask method is used to determine the Log P value.

- Apparatus: Centrifuge tubes or flasks with stoppers, a mechanical shaker, a centrifuge, and an analytical instrument for concentration measurement.
- Procedure:
 - n-Octanol and water are mutually saturated before the experiment.
 - A known amount of the test substance is dissolved in either water or n-octanol.

- The solution is placed in a vessel with the other solvent.
- The vessel is shaken until equilibrium is reached.
- The two phases are separated by centrifugation.
- The concentration of the test substance in each phase is determined.
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. Log P is the logarithm of this value.

Determination of Vapor Pressure (OECD Guideline 104)

Several methods can be used, including the dynamic method, static method, and effusion methods. The dynamic method is commonly employed.

- Procedure (Dynamic Method): This method is part of the boiling point determination as described in section 3.1. The vapor pressure is measured directly at different temperatures during the boiling point experiment.

Analytical Chemistry

Determination of Haloxyfop-P-methyl Content (CIPAC Method 526)

The purity of technical grade **Haloxyfop-P-methyl** is determined by normal phase High-Performance Liquid Chromatography (HPLC).

- Principle: The R-enantiomer (**Haloxyfop-P-methyl**) is separated from the S-enantiomer and other impurities on a chiral stationary phase. Quantification is achieved using an external standard.
- Chromatographic Conditions:
 - Column: Chiralcel OK, 250 mm x 4.6 mm, 10 μ m particle size, or equivalent.
 - Mobile Phase: A mixture of heptane, isopropanol, and methanol (e.g., 80:10:10 v/v/v).

- Detection: UV at 280 nm.
- Quantification: External standardization based on peak areas.
- Procedure:
 - Prepare a standard solution of **Haloxypop-P-methyl** of known purity.
 - Prepare a sample solution of the technical material.
 - Inject the standard and sample solutions into the HPLC system.
 - Identify the peak corresponding to **Haloxypop-P-methyl** based on retention time.
 - Calculate the concentration of **Haloxypop-P-methyl** in the sample by comparing its peak area to that of the standard.

Analysis of Impurities

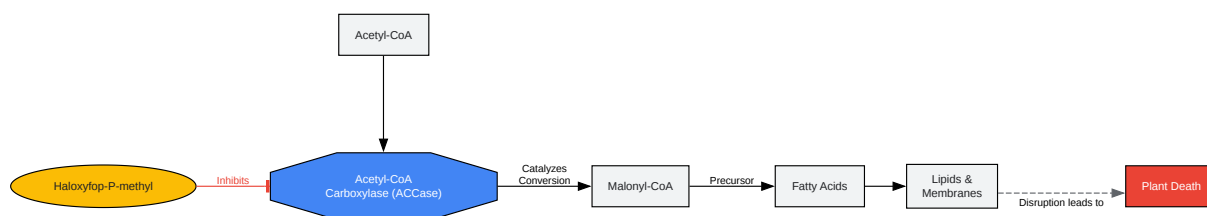
Impurities in the technical material are typically identified and quantified using Gas Chromatography (GC) with a Flame Ionization Detector (FID).

- Principle: Volatile impurities are separated based on their boiling points and interaction with the stationary phase of the GC column.
- Typical GC Conditions:
 - Column: A dimethylpolysiloxane stationary phase with 5% phenyl groups (e.g., Ultra 2) capillary column is often used.
 - Detector: Flame Ionization Detector (FID).
- Procedure:
 - Prepare a solution of the technical material in a suitable solvent.
 - Inject the solution into the GC.

- Identify and quantify impurities by comparing their retention times and peak areas to those of known standards.

Mode of Action and Signaling Pathway

Haloxypop-P-methyl is a selective herbicide that acts by inhibiting the enzyme Acetyl-CoA carboxylase (ACCase). ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes and for energy storage. By inhibiting ACCase, **Haloxypop-P-methyl** disrupts lipid synthesis, leading to the death of susceptible grass species.

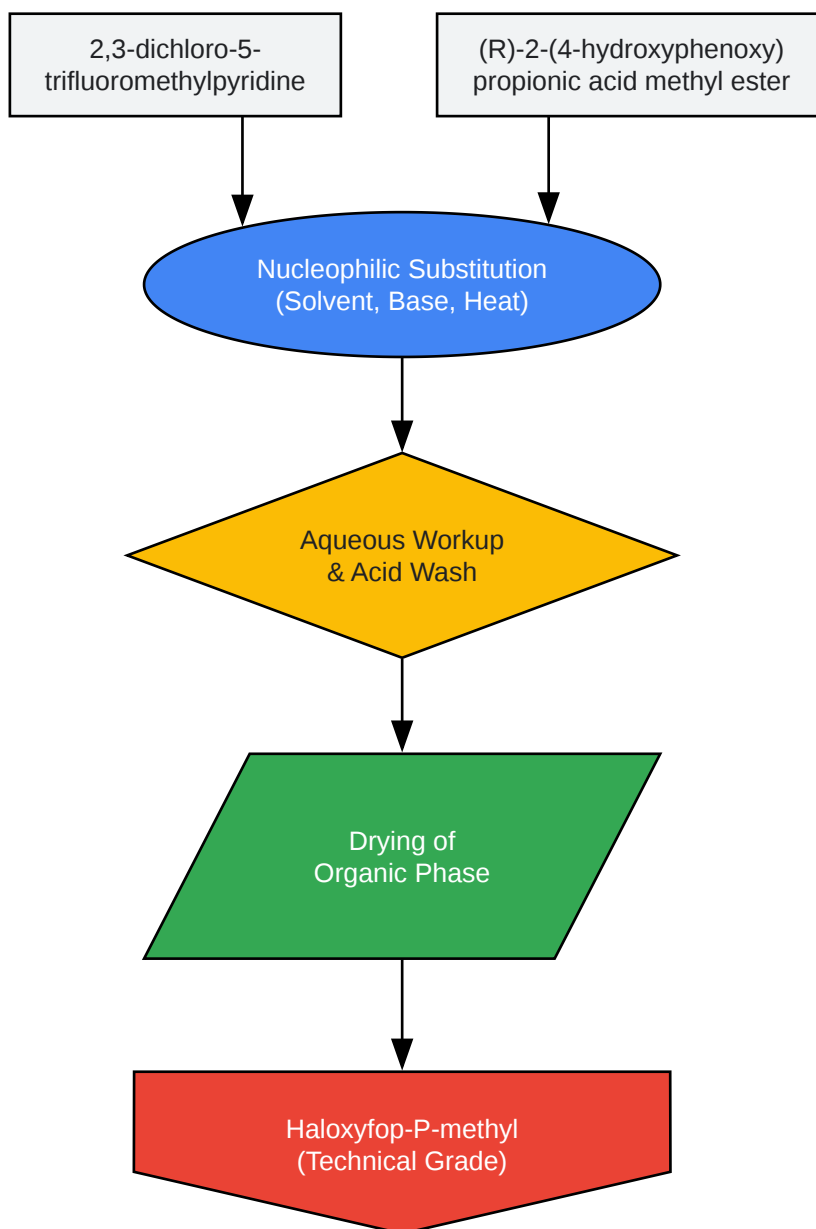


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Caption: Inhibition of Acetyl-CoA Carboxylase by **Haloxypop-P-methyl**.

Synthesis Workflow

The synthesis of **Haloxypop-P-methyl** typically involves a multi-step process. A common route is the nucleophilic substitution reaction between 2,3-dichloro-5-trifluoromethylpyridine and (R)-2-(4-hydroxyphenoxy)propionic acid methyl ester.



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Caption: General Synthesis Workflow for **Haloxypop-P-methyl**.

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